

Standard experimental protocol for using N,2-Dimethoxy-N-methylbenzamide

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Compound of Interest

Compound Name: *N,2-Dimethoxy-N-methylbenzamide*

CAS No.: 130250-62-3

Cat. No.: B182586

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Application Notes and Protocols for N,2-Dimethoxy-N-methylbenzamide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer

The following application notes and protocols are provided as a general guide for the experimental use of **N,2-Dimethoxy-N-methylbenzamide**. Limited direct experimental data on the biological activity of this specific compound is publicly available. The protocols provided are based on the known applications of structurally similar compounds and its use as a synthetic intermediate. All protocols require optimization for specific experimental conditions.

Introduction

N,2-Dimethoxy-N-methylbenzamide (CAS No. 130250-62-3) is a substituted benzamide derivative, specifically a Weinreb amide.[1] Weinreb amides are valuable intermediates in

organic synthesis due to their ability to react with organometallic reagents to form ketones without over-addition to form tertiary alcohols. This compound has been utilized as a precursor in the synthesis of potential therapeutic agents, including inhibitors of JumonjiC (JmjC) domain-containing histone demethylases, anti-apicomplexan agents, and non-nucleoside reverse transcriptase inhibitors (NNRTIs) for HIV.[2] These applications suggest its potential utility in drug discovery and development as a scaffold or starting material.

Physicochemical Properties and Handling

A summary of the key physicochemical properties and handling recommendations for **N,2-Dimethoxy-N-methylbenzamide** is presented below.

Property	Value/Information
CAS Number	130250-62-3
Molecular Formula	C ₁₀ H ₁₃ NO ₃
Molecular Weight	195.22 g/mol
Appearance	Expected to be a solid or oil
Solubility	Expected to be soluble in organic solvents such as DMSO, ethanol, and dichloromethane. Poorly soluble in water.
Storage	Store in a cool, dry, and well-ventilated area. Keep the container tightly sealed.
Safety	Handle with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses. Avoid inhalation of dust or vapors and contact with skin and eyes.

Data Presentation

Due to the limited publicly available biological data for **N,2-Dimethoxy-N-methylbenzamide**, the following table is provided as a template for researchers to record their experimental findings in a structured format.

Assay Type	Target/Cell Line	Endpoint Measured	Result (e.g., IC ₅₀ , EC ₅₀ , % Inhibition)	Positive Control	Negative Control
Enzyme Inhibition	e.g., JMJD2C	IC ₅₀	e.g., GSK-J1	Vehicle (DMSO)	
Cell-Based Assay	e.g., T. gondii	EC ₅₀	e.g., Pyrimethamine	Vehicle (DMSO)	
Cytotoxicity Assay	e.g., HEK293T	CC ₅₀	e.g., Doxorubicin	Vehicle (DMSO)	
Antiviral Assay	e.g., HIV-1 RT	IC ₅₀	e.g., Nevirapine	Vehicle (DMSO)	

Experimental Protocols

The following are generalized protocols for potential applications of **N,2-Dimethoxy-N-methylbenzamide**. These protocols are intended as a starting point and will require optimization.

Protocol 1: JmjC Histone Demethylase Inhibition Assay (Colorimetric)

This protocol is designed to assess the inhibitory activity of **N,2-Dimethoxy-N-methylbenzamide** against a JmjC domain-containing histone demethylase, such as JMJD2.^[3]

Materials:

- Recombinant JmjC histone demethylase (e.g., JMJD2C)
- Tri-methylated histone H3-K9 substrate-coated microplate
- **N,2-Dimethoxy-N-methylbenzamide**
- Assay buffer

- Co-factors (e.g., α -ketoglutarate, Fe(II), Ascorbate)
- Primary antibody (anti-demethylated H3-K9)
- HRP-conjugated secondary antibody
- Colorimetric HRP substrate (e.g., TMB)
- Stop solution (e.g., 1 M H_2SO_4)
- Microplate reader

Procedure:

- Compound Preparation: Prepare a stock solution of **N,2-Dimethoxy-N-methylbenzamide** in DMSO. Create a serial dilution of the compound in the assay buffer.
- Enzyme Reaction:
 - To the wells of the substrate-coated microplate, add the assay buffer containing the co-factors.
 - Add the diluted **N,2-Dimethoxy-N-methylbenzamide** or positive/negative controls to the respective wells.
 - Initiate the reaction by adding the recombinant JmjC histone demethylase.
 - Incubate the plate at 37°C for a predetermined time (e.g., 1-2 hours).
- Detection:
 - Wash the wells with a wash buffer.
 - Add the primary antibody and incubate at room temperature for 1 hour.
 - Wash the wells and add the HRP-conjugated secondary antibody. Incubate for 30-60 minutes.
 - Wash the wells and add the colorimetric substrate.

- Allow the color to develop, then add the stop solution.
- Data Analysis:
 - Measure the absorbance at the appropriate wavelength (e.g., 450 nm).
 - Calculate the percentage of inhibition relative to the vehicle control and determine the IC₅₀ value.

Protocol 2: Anti-Apicomplexan (e.g., *Toxoplasma gondii*) Cell-Based Growth Assay

This protocol is designed to evaluate the inhibitory effect of **N,2-Dimethoxy-N-methylbenzamide** on the proliferation of an apicomplexan parasite.[\[4\]](#)

Materials:

- Host cells (e.g., human foreskin fibroblasts - HFFs)
- *Toxoplasma gondii* tachyzoites (e.g., expressing a reporter like GFP)
- Cell culture medium
- **N,2-Dimethoxy-N-methylbenzamide**
- Positive control (e.g., pyrimethamine)
- 96-well black, clear-bottom plates
- Fluorescence microplate reader or high-content imager

Procedure:

- Cell Seeding: Seed host cells into a 96-well plate and allow them to form a confluent monolayer.
- Compound Addition: Prepare serial dilutions of **N,2-Dimethoxy-N-methylbenzamide** in cell culture medium and add them to the wells.

- Parasite Infection: Infect the host cell monolayer with *T. gondii* tachyzoites.
- Incubation: Incubate the plates for 48-72 hours at 37°C in a CO₂ incubator.
- Quantification of Parasite Growth:
 - If using fluorescent parasites, measure the fluorescence intensity using a microplate reader.
 - Alternatively, fix and stain the cells and quantify the number and size of parasite-containing vacuoles using high-content imaging.
- Data Analysis:
 - Normalize the signal to the vehicle-treated control.
 - Calculate the EC₅₀ value from the dose-response curve.

Protocol 3: HIV-1 Reverse Transcriptase (RT) Inhibition Assay (Colorimetric)

This protocol is a non-radioactive ELISA-based assay to determine the inhibitory potential of **N,2-Dimethoxy-N-methylbenzamide** against HIV-1 RT.[5]

Materials:

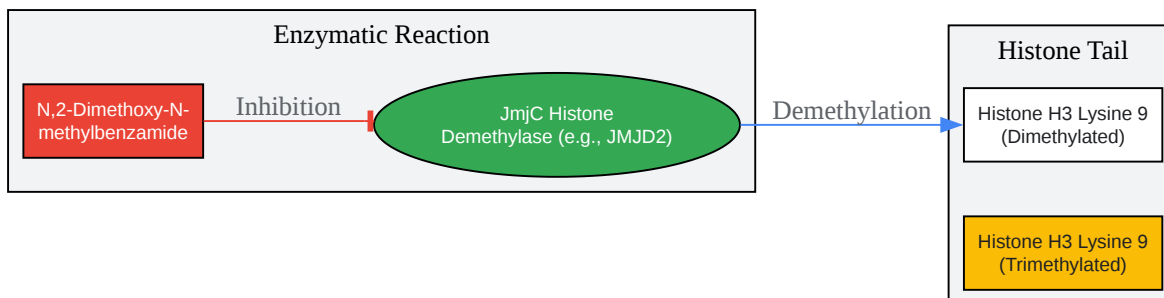
- Recombinant HIV-1 Reverse Transcriptase (RT)
- Streptavidin-coated 96-well plate
- Biotinylated template/primer (e.g., poly(A) x oligo(dT)₁₅)
- dNTP mix containing DIG-labeled dUTP
- **N,2-Dimethoxy-N-methylbenzamide**
- Positive control (e.g., Nevirapine)

- Anti-DIG-HRP antibody conjugate
- HRP substrate (e.g., ABTS)
- Stop solution
- Microplate reader

Procedure:

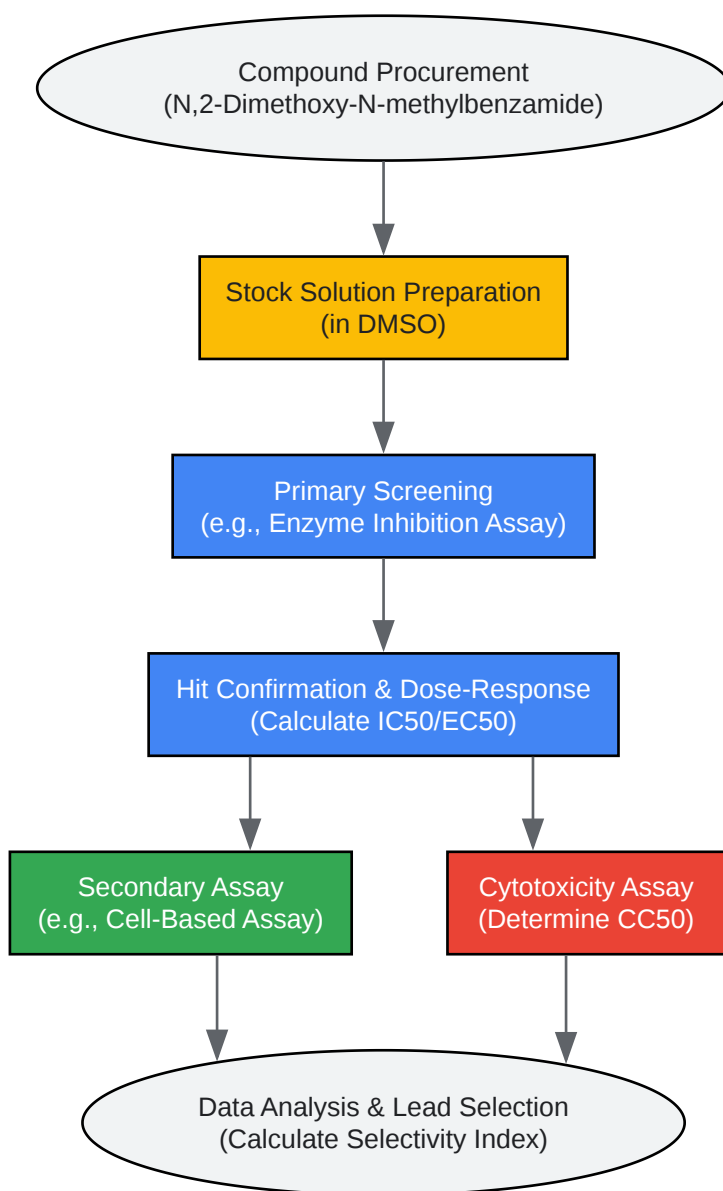
- Plate Preparation: To the streptavidin-coated wells, add the biotinylated template/primer and incubate to allow binding. Wash the wells.
- Enzyme Reaction:
 - Add the reaction buffer containing the dNTP/DIG-dUTP mix to the wells.
 - Add the serially diluted **N,2-Dimethoxy-N-methylbenzamide** or controls.
 - Initiate the reaction by adding the recombinant HIV-1 RT.
 - Incubate at 37°C for 1-2 hours.
- Detection:
 - Wash the wells to remove unincorporated nucleotides.
 - Add the Anti-DIG-HRP conjugate and incubate for 1 hour.
 - Wash the wells and add the HRP substrate.
 - After color development, add the stop solution.
- Data Analysis:
 - Measure the absorbance at the appropriate wavelength (e.g., 405 nm).
 - Calculate the percentage of RT inhibition and determine the IC₅₀ value.

Mandatory Visualizations



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Caption: Inhibition of JmJc-mediated histone demethylation.



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Caption: General workflow for screening **N,2-Dimethoxy-N-methylbenzamide**.

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